

Technical Guide: Solubility of CAS 6448-95-9 in Organic Solvents

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Compound of Interest

Compound Name: *Pigment red 22*

Cat. No.: *B021831*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of the compound associated with CAS number 6448-95-9 in various organic solvents. It is critical to note that this CAS number is predominantly assigned to **Pigment Red 22**. However, for audiences in drug development, there may be an interest in 6-Acetylmorphine (6-AM), a related compound, for which solubility information is also provided herein. This guide compiles available data, presents experimental methodologies, and visualizes relevant pathways and workflows to support research and development activities.

Compound Identification: CAS 6448-95-9

A review of chemical databases indicates that CAS number 6448-95-9 is officially assigned to **Pigment Red 22**. For clarity and to serve the target audience comprehensively, this guide will address both **Pigment Red 22** and 6-Acetylmorphine (CAS 2784-73-8), a key metabolite of heroin relevant to drug development professionals.

Pigment Red 22

Synonyms: C.I. 12315, Fast Red N, 3-Hydroxy-4-[(2-methyl-5-nitrophenyl)azo]-N-phenylnaphthalene-2-carboxamide

Pigment Red 22 is a monoazo pigment known for its yellowish-red hue and is utilized in printing inks, coatings, and plastics.^{[1][2]} Its solubility in organic solvents is generally low, which

is a desirable characteristic for a pigment to prevent bleeding.

Quantitative Solubility Data for Pigment Red 22

Quantitative data on the solubility of **Pigment Red 22** in organic solvents is sparse in publicly available literature. Most sources describe it in qualitative terms.

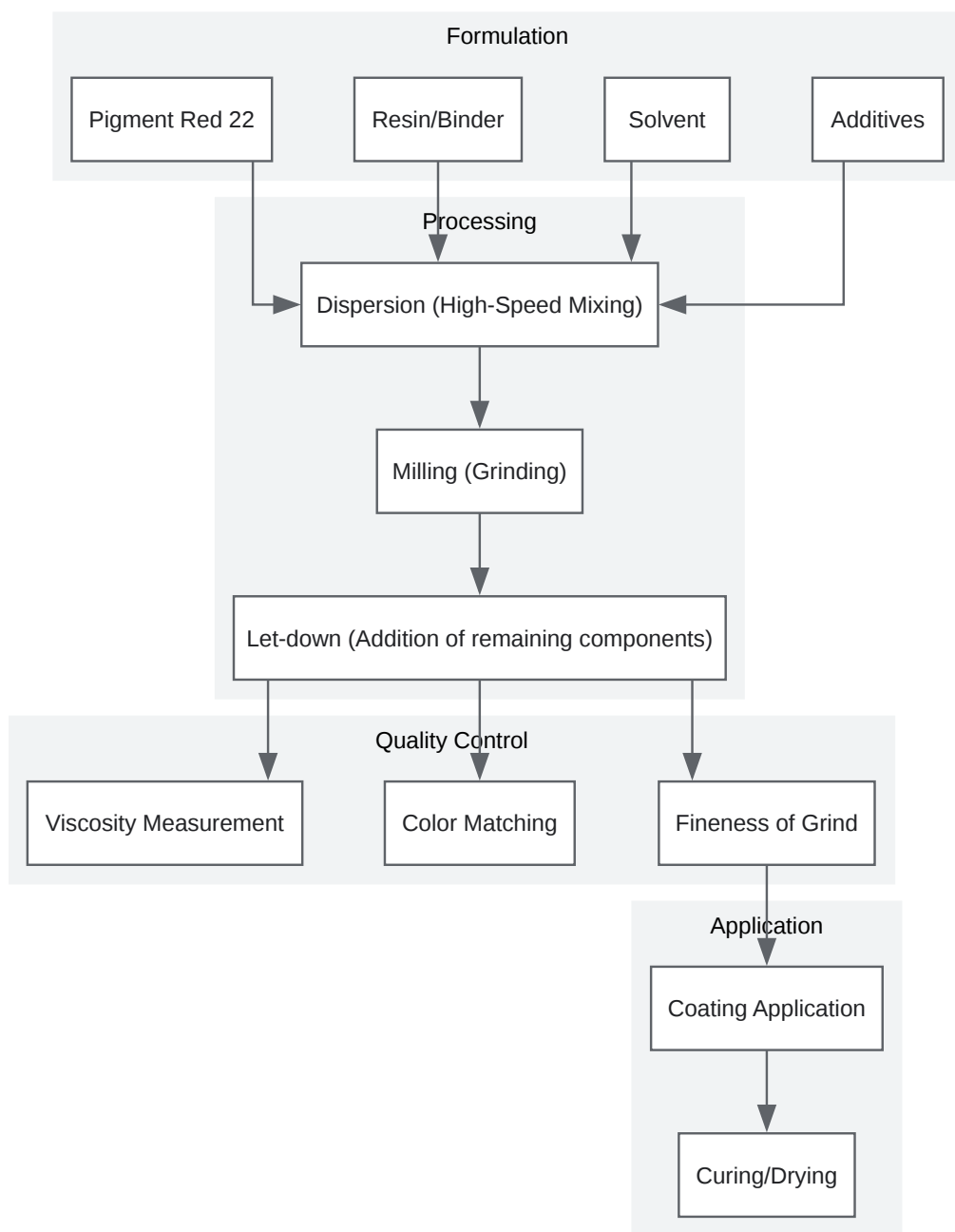
Solvent	Temperature	Solubility	Reference
Water	Not Specified	Insoluble	[3]
Water	Not Specified	1.0% max	[4]
Alcohol	Not Specified	Slightly Soluble	[3]

Note: The water solubility data is included for reference. Many safety data sheets for **Pigment Red 22** state that solubility information is unavailable.[5][6]

Logical Workflow for Pigment Application

The following diagram illustrates a generalized workflow for the application of a pigment like **Pigment Red 22** in a coating formulation.

Workflow for Pigment Application in Coatings

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Caption: A diagram illustrating the general workflow for incorporating **Pigment Red 22** into a coating.

6-Acetylmorphine (6-AM)

Synonyms: 6-MAM, 6-Monoacetylmorphine CAS Number: 2784-73-8

6-Acetylmorphine is one of the three active metabolites of heroin and serves as a specific biomarker for heroin use.^[7] Its solubility is a key factor in its pharmacokinetics and in the preparation of analytical standards.

Quantitative and Qualitative Solubility Data for 6-Acetylmorphine

While comprehensive quantitative solubility data is limited, a combination of qualitative descriptions and concentrations of commercially available solutions provides a good indication of its solubility in various organic solvents.

Solvent	Temperature	Solubility	Notes	Reference
Chloroform	Room Temperature	Very Soluble and Stable	Described as a good solvent for analysis.	[8]
Chloroform	Not Specified	Soluble	Used as a model compound in chloroform.	[9]
Chloroform	Not Specified	Slightly Soluble	Listed as slightly soluble.	[10]
Acetonitrile	Not Specified	≥ 1.0 mg/mL	Commercially available as a certified solution.	[11][12][13][14]
Acetonitrile	Not Specified	≥ 100 μ g/mL	Commercially available as a certified solution.	[15]
Methanol	Not Specified	Slightly Soluble	Listed as slightly soluble.	[10]
Ethanol	Not Specified	Slightly Soluble	Listed as slightly soluble.	[10]

Experimental Protocol for Solubility Determination (Shake-Flask Method)

A widely accepted method for determining the solubility of a compound is the shake-flask method, which is here described in a general protocol adaptable for 6-Acetylmorphine.

Objective: To determine the saturation solubility of 6-Acetylmorphine in a given organic solvent at a specific temperature.

Materials:

- 6-Acetylmorphine (solid)

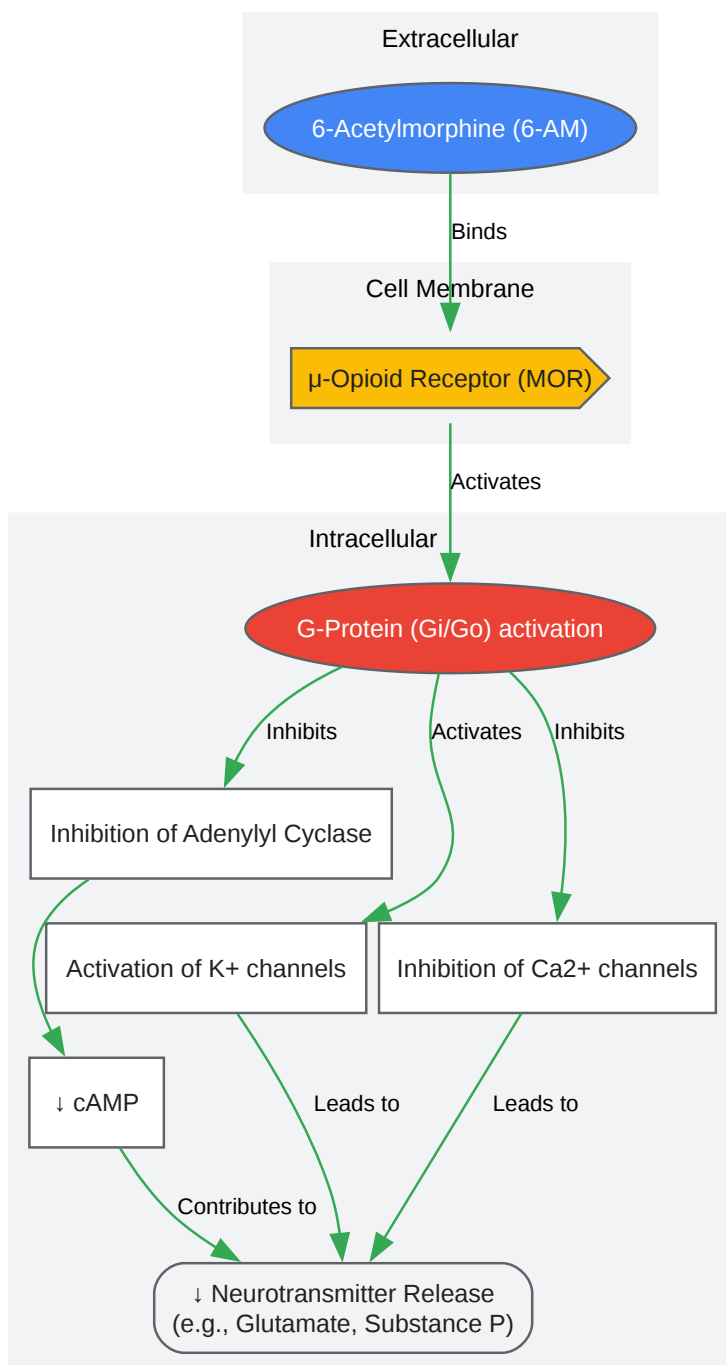
- Organic solvent of interest (e.g., methanol, acetonitrile)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS)

Procedure:

- Preparation: Add an excess amount of solid 6-Acetylmorphine to a vial. The excess is crucial to ensure that saturation is reached.
- Solvent Addition: Add a known volume of the organic solvent to the vial.
- Equilibration: Tightly cap the vial and place it in a constant temperature shaker bath. Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be controlled and monitored.
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the same temperature to let the undissolved solid settle. Centrifuge the vial at a high speed to ensure complete separation of the solid from the supernatant.
- Sampling and Dilution: Carefully withdraw a known volume of the supernatant (the saturated solution). Dilute this aliquot with a known volume of the solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a calibrated analytical method (e.g., HPLC-UV) to determine the concentration of 6-Acetylmorphine.
- Calculation: Calculate the solubility using the following formula: $\text{Solubility (mg/mL)} = (\text{Concentration of diluted sample in mg/mL}) \times (\text{Dilution factor})$

Signaling Pathway for 6-Acetylmorphine

6-Acetylmorphine, like morphine, exerts its effects primarily through the μ -opioid receptor (MOR), a G-protein coupled receptor (GPCR). The binding of 6-AM to the MOR initiates a signaling cascade that leads to the analgesic and euphoric effects associated with opioids.

6-Acetylmorphine (6-AM) Signaling Pathway via μ -Opioid Receptor[Click to download full resolution via product page](#)

Caption: A simplified diagram of the intracellular signaling pathway activated by 6-Acetylmorphine.

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